

Piperazinomycin: A Technical Guide to its Discovery, Isolation, and Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Piperazinomycin*

Cat. No.: *B1211242*

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth technical overview of the discovery, isolation, and characterization of **piperazinomycin**, an antifungal antibiotic produced by the actinomycete *Streptoverticillium olivoreticuli*. All data is derived from the seminal work of Tamai et al. (1982) unless otherwise specified.

Data Presentation

The following tables summarize the key quantitative data regarding the fermentation, isolation, and characterization of **piperazinomycin**.

Table 1: Fermentation and Isolation of **Piperazinomycin**

Parameter	Value	Reference
Producing Organism	Streptoverticillium olivoreticuli subsp. neoenacticus	
Fermentation Method	Cultured broth	
Extraction from Mycelial Cake	Methanol extraction	
Extraction from Broth Filtrate	Adsorption on Amberlite XAD-2, elution with aqueous acetone	
Purification Steps	Column chromatography (Sephadex LH-20, Sephadex G-15), Preparative thin-layer chromatography (silica gel)	

| Fermentation Yield | Detailed quantitative data not available in the provided search results. | |

Table 2: Physicochemical Properties of Piperazinomycin

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₀ N ₂ O ₂	
Molecular Weight	224.30 g/mol	
Nature	Basic and lipophilic	
High-Resolution Mass Spectrum	Specific m/z value not available in the provided search results.	
Optical Rotation	Specific value not available in the provided search results.	

| Solubility | Extractable with methyl isobutyl ketone at alkaline pH | |

Table 3: Spectroscopic Data for Piperazinomycin

Spectroscopic Method	Observed Data	Reference
High-Resolution Mass Spectrometry	Determined the molecular formula to be C ₁₂ H ₂₀ N ₂ O ₂ .	
Magnetic Resonance Spectroscopy	Utilized for characterization. Specific chemical shifts and coupling constants are not available in the provided search results.	

| Infrared Spectroscopy | Utilized for characterization. Specific absorption bands are not available in the provided search results. | |

Table 4: Antifungal Activity of **Piperazinomycin**

Organism	Minimum Inhibitory Concentration (MIC)	Reference
Fungi and Yeasts	Showed inhibitory activity. Specific MIC values are not available in the provided search results.	

| Trichophyton spp. | Showed especially strong inhibitory activity. Specific MIC values are not available in the provided search results. | |

Experimental Protocols

The following are detailed methodologies for the key experiments involved in the discovery and isolation of **piperazinomycin**, based on the available information.

Fermentation of *Streptoverticillium olivoreticuli*

A detailed protocol for the fermentation of *Streptoverticillium olivoreticuli* subsp. *neoenacticus* to produce **piperazinomycin** is not fully available in the provided search results. The production is carried out in a cultured broth.

Isolation and Purification of Piperazinomycin

The isolation of **piperazinomycin** is a multi-step process involving extraction from both the mycelial cake and the broth filtrate.

From Mycelial Cake:

- Separate the mycelial cake from the cultured broth.
- Extract the mycelial cake with methanol.
- Combine the methanol extract with the extract from the broth filtrate for further purification.

From Broth Filtrate:

- Pass the broth filtrate through a column packed with Amberlite XAD-2 resin to adsorb **piperazinomycin**.
- Wash the column to remove impurities.
- Elute the **piperazinomycin** from the resin using aqueous acetone.
- Concentrate the eluate.

Combined Purification:

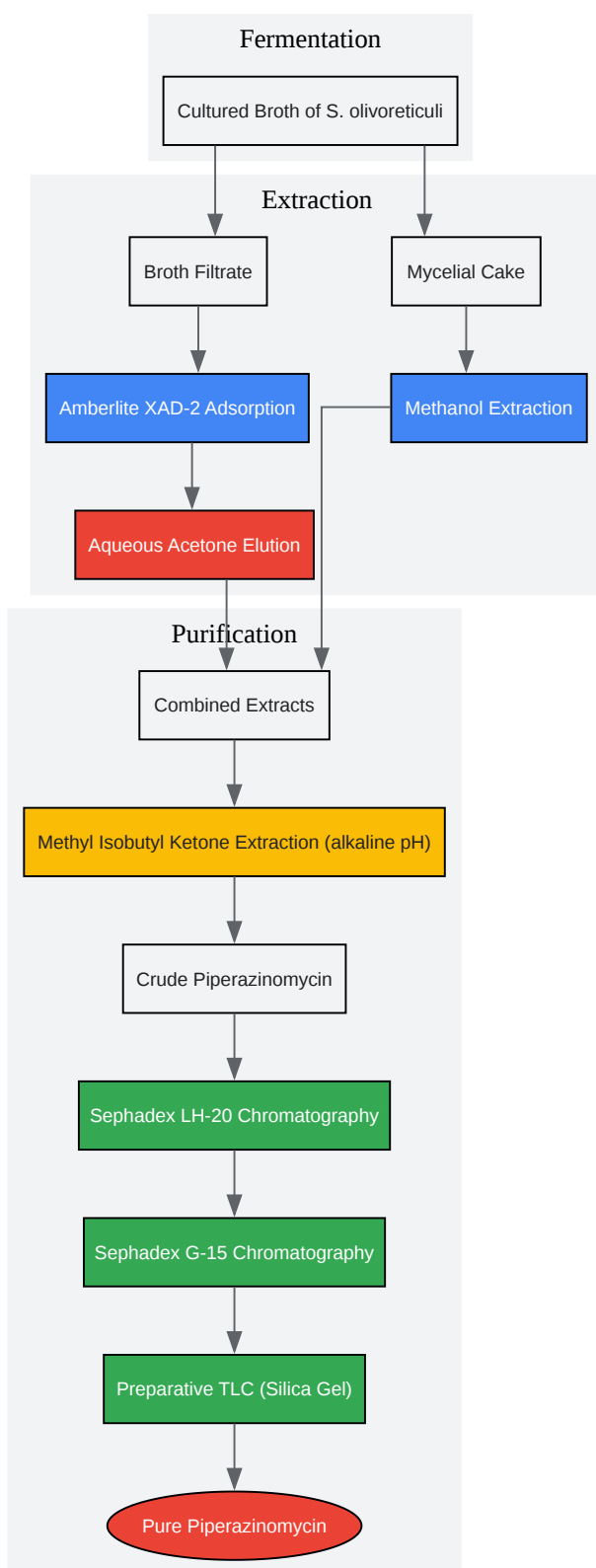
- Adjust the pH of the combined extracts to an alkaline value.
- Extract the aqueous solution with methyl isobutyl ketone.
- Concentrate the organic extract to yield a crude extract of **piperazinomycin**.
- Apply the crude extract to a Sephadex LH-20 column for column chromatography.
- Further purify the active fractions on a Sephadex G-15 column.
- Perform final purification using preparative thin-layer chromatography on silica gel to obtain pure **piperazinomycin**.

Structural Elucidation

The molecular formula of **piperazinomycin** was determined by high-resolution mass spectrometry. Further structural characterization was performed using magnetic resonance spectroscopy and infrared spectroscopy.

Mandatory Visualization

The following diagrams illustrate the experimental workflow for the isolation of **piperazinomycin**.



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Caption: Workflow for the isolation and purification of **piperazinomycin**.

No signaling pathways were described in the provided search results.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com